

Essential Safety and Operational Guide for Handling 7-Methylisatin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Methylisatin

Cat. No.: B072143

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **7-Methylisatin** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Hazard Identification and Classification

7-Methylisatin is classified with the following hazards under the Globally Harmonized System (GHS)[1][2]:

- Acute toxicity, Oral (Category 4): H302 - Harmful if swallowed[1][2].
- Serious eye irritation (Category 2A): H319 - Causes serious eye irritation[1].

Signal Word: Warning

Hazard Pictogram:

Physical and Chemical Properties

Property	Value
Chemical Name	7-methyl-1H-indole-2,3-dione
Synonyms	7-Methylisatin, 7-methylindoline-2,3-dione
CAS Number	1127-59-9
Molecular Formula	C ₉ H ₇ NO ₂
Molecular Weight	161.16 g/mol
Appearance	Light yellow to Orange powder/crystal
Melting Point	265 °C (decomposes)
Solubility	Sparingly soluble in water; soluble in polar organic solvents like DMF, DMSO, and ethanol.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure and ensure personal safety.

Equipment	Specifications	Purpose
Eye and Face Protection	Chemical safety goggles with side-shields or a face shield.	To protect against splashes and eye irritation.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.
Skin and Body Protection	Laboratory coat and, if necessary, impervious clothing.	To protect skin and personal clothing from contamination.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.	To prevent inhalation of dust.

Operational and Disposal Plans

Proper handling and disposal of **7-Methylisatin** are critical to prevent accidents and environmental contamination. The following step-by-step guidance outlines the recommended procedures.

Handling and Storage:

- **Ventilation:** Always handle **7-Methylisatin** in a well-ventilated area, preferably within a chemical fume hood.
- **Avoid Dust Formation:** Take measures to avoid the formation and inhalation of dust.
- **Personal Hygiene:** Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
- **Storage:** Store the container tightly closed in a dry, cool, and well-ventilated place.

Spill and First Aid Procedures:

- **If on Skin:** Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- **If Swallowed:** Rinse mouth with water. Do not induce vomiting. Get medical help.
- **In Case of Fire:** Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.

Disposal Plan:

- **Waste Classification:** **7-Methylisatin** and any contaminated materials (e.g., gloves, weighing paper) should be treated as hazardous chemical waste.
- **Containerization:** Collect waste in a suitable, closed, and clearly labeled container. The label should include "Hazardous Waste" and the chemical name.
- **Disposal Route:** Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not dispose of down the drain or

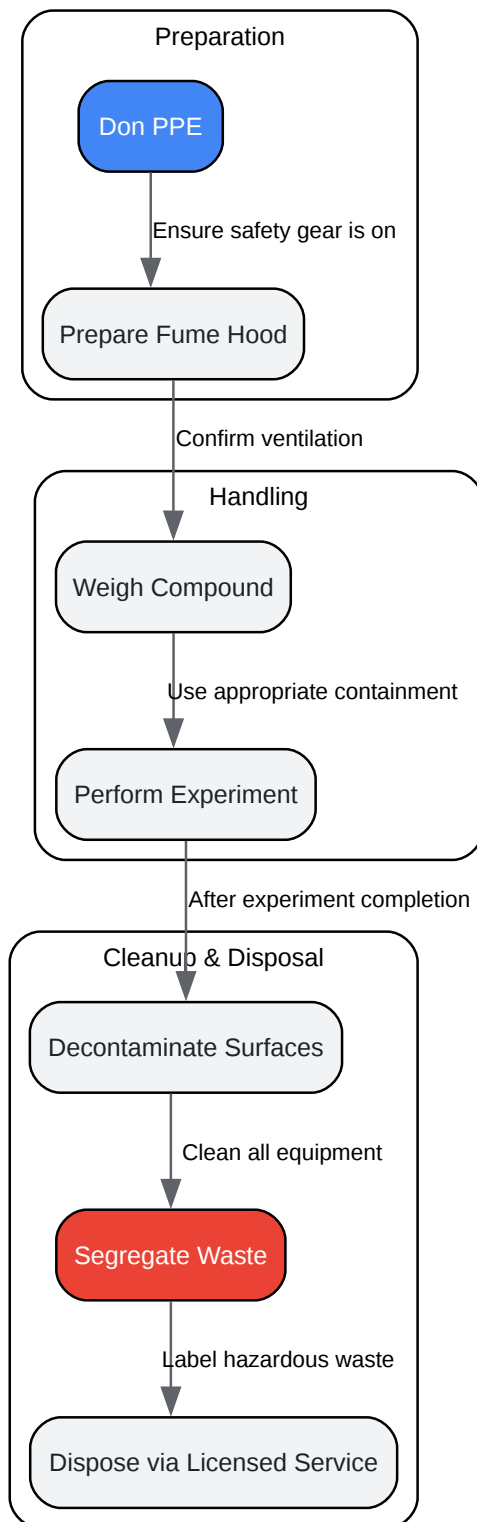
in regular trash.

- Professional Disposal: Engage a licensed professional waste disposal service for final disposal.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for handling **7-Methylisatin**, from preparation to disposal.

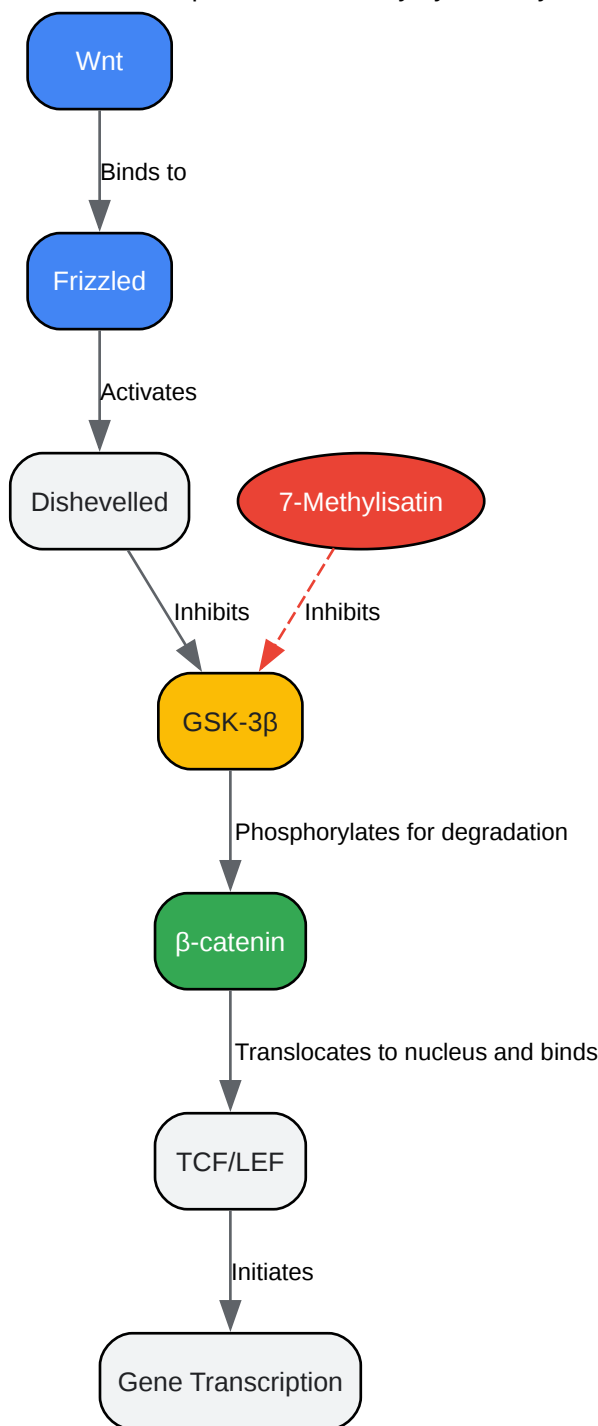
Workflow for Safe Handling of 7-Methylisatin

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling of **7-Methylisatin**.

Potential Signaling Pathway Involvement

7-Methylisatin has been identified as a potential inhibitor of glycogen synthase kinase-3 β (GSK-3 β), a key enzyme in the Wnt/ β -catenin signaling pathway. This pathway is crucial for cell proliferation and development.

Inhibition of Wnt/ β -catenin Pathway by 7-Methylisatin



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Caption: Potential inhibition of the Wnt/ β -catenin pathway.

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References

- 1. echemi.com [echemi.com]
- 2. 7-Methylisatin | C₉H₇NO₂ | CID 14313 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Email: info@benchchem.com